

troubleshooting SR-29065 insolubility in media

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Compound of Interest

Compound Name: SR-29065

Cat. No.: B15137125

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Technical Support Center: SR-29065

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **SR-29065**, a selective REV-ERB α agonist. The following information is designed to address common challenges, particularly concerning its solubility in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **SR-29065** and what is its mechanism of action?

SR-29065 is a selective agonist of the nuclear receptor REV-ERB α .^{[1][2][3]} As a key component of the core molecular clock, REV-ERB α acts as a transcriptional repressor. It plays a crucial role in regulating circadian rhythms and metabolic pathways.^{[4][5]} **SR-29065**, by activating REV-ERB α , can modulate the expression of downstream target genes, making it a valuable tool for research in areas such as autoimmune diseases and metabolism.^{[1][2]}

Q2: What are the primary challenges when working with **SR-29065** in in vitro experiments?

The most common challenge encountered with **SR-29065**, like many small molecule inhibitors, is its poor solubility in aqueous solutions such as cell culture media. This can lead to precipitation of the compound, making it difficult to achieve the desired working concentration and obtain reliable experimental results.

Q3: What is the recommended solvent for preparing a stock solution of **SR-29065**?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **SR-29065**. While specific solubility data in DMSO is not readily available, it is standard practice to dissolve hydrophobic compounds like **SR-29065** in DMSO at a concentration of 10 mM or higher.

Q4: Why does **SR-29065** precipitate when I add it to my cell culture medium?

Precipitation, often referred to as "crashing out," typically occurs when a concentrated DMSO stock solution of a hydrophobic compound is diluted into an aqueous environment like cell culture medium. The rapid change in solvent polarity causes the compound to come out of solution. Several factors can contribute to this, including:

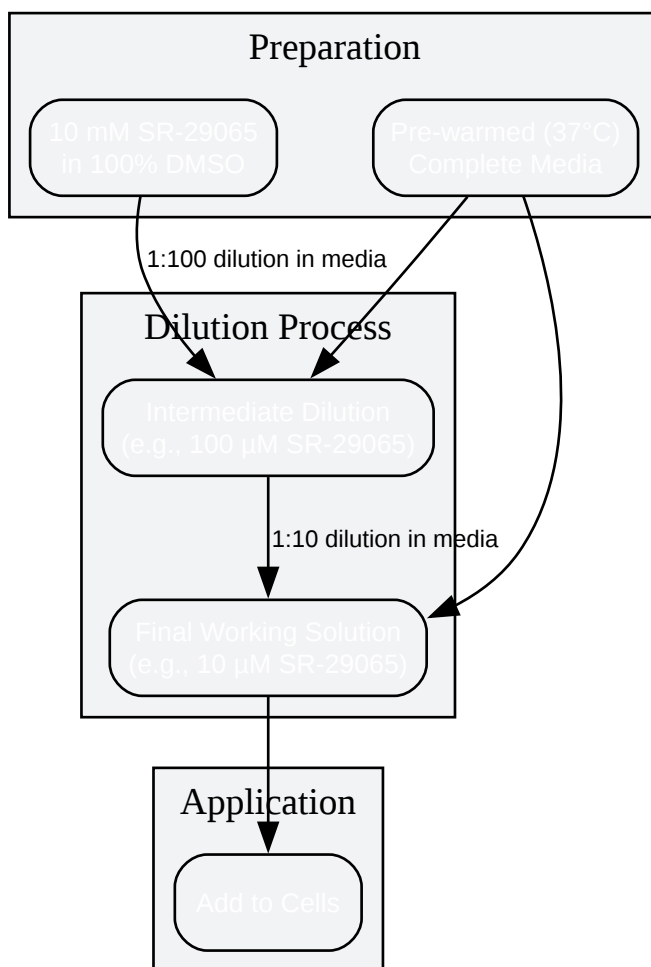
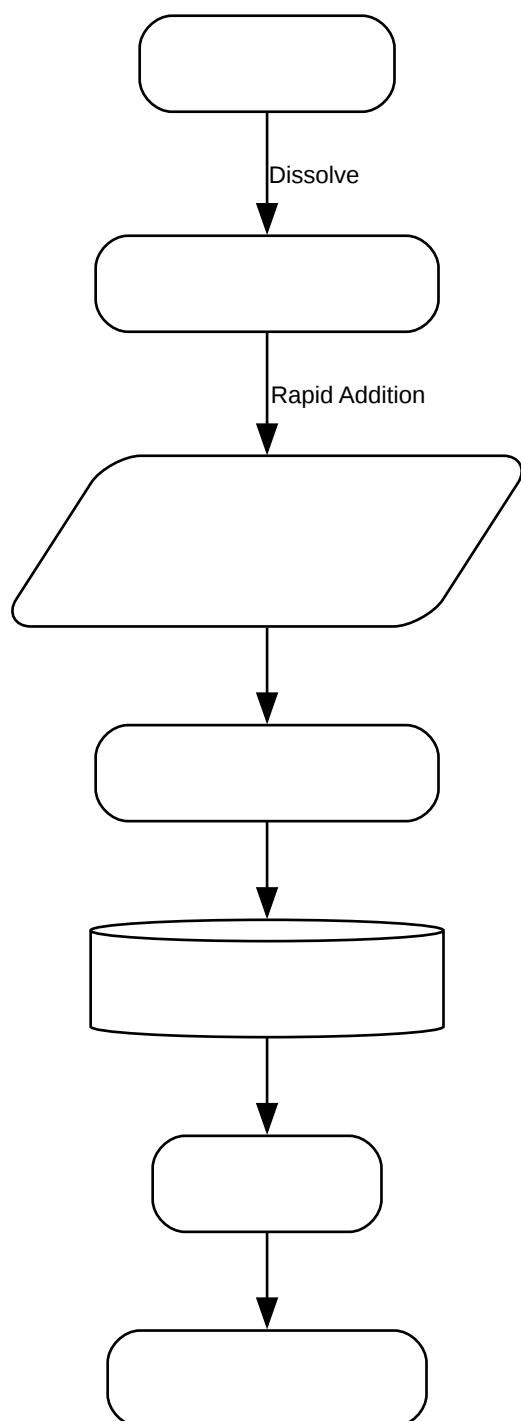
- **High Final Concentration:** The intended final concentration in the media may exceed the solubility limit of **SR-29065** in that specific aqueous environment.
- **Rapid Dilution:** Adding the DMSO stock directly to the full volume of media can create localized high concentrations, leading to immediate precipitation.
- **Low Temperature:** Using media that has not been pre-warmed to 37°C can decrease the solubility of the compound.
- **Interaction with Media Components:** Salts, proteins, and other components in the media can sometimes interact with the compound, reducing its solubility.

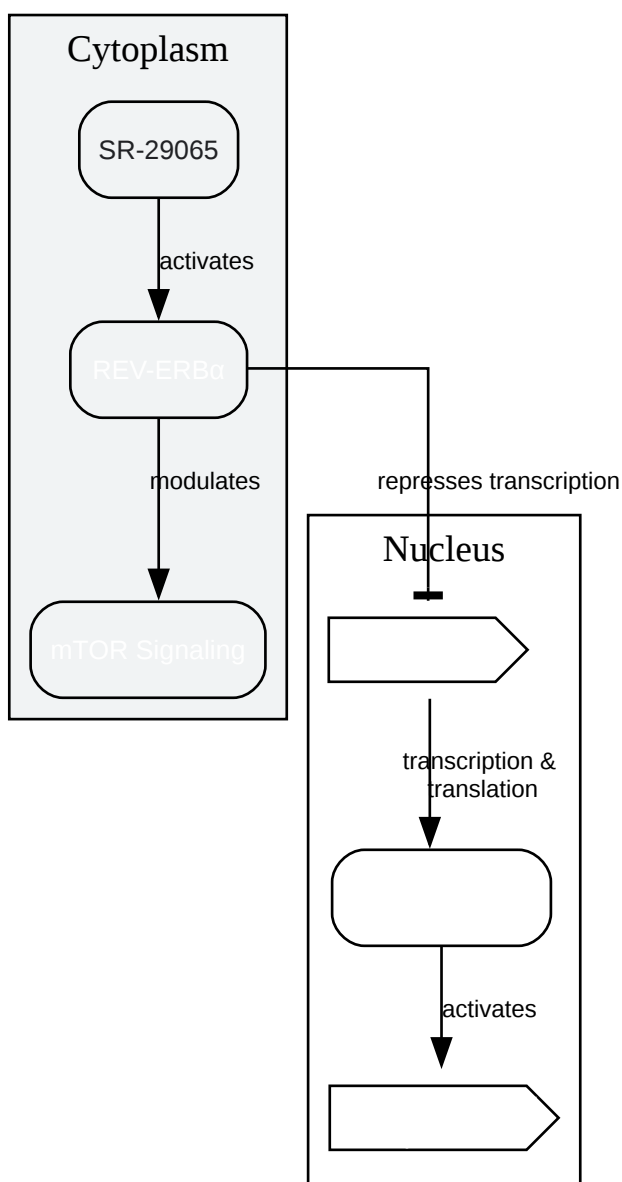
Troubleshooting Guide: SR-29065 Insolubility in Media

This guide provides a step-by-step approach to troubleshoot and overcome solubility issues with **SR-29065** in your experiments.

Visualizing the Problem: The Precipitation Pathway

The following diagram illustrates the common pathway leading to compound precipitation in cell culture media.





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